

1-Ethyl-3-methylimidazolium dicyanamide safety data sheet and handling

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Compound of Interest

Compound Name: *1-Ethyl-3-methylimidazolium dicyanamide*

Cat. No.: *B1365684*

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An In-depth Technical Guide to **1-Ethyl-3-methylimidazolium dicyanamide**: Safety, Handling, and Experimental Protocols

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling procedures, and detailed experimental protocols for **1-Ethyl-3-methylimidazolium dicyanamide** (EMIM DCA). The information is curated for professionals in research and development who utilize ionic liquids in their work.

Chemical Identification and Properties

1-Ethyl-3-methylimidazolium dicyanamide, with the CAS number 370865-89-7, is a room-temperature ionic liquid known for its unique properties, including good thermal stability and a wide electrochemical window. It is often explored as a "green" alternative to traditional volatile organic solvents in various applications.

Table 1: Physical and Chemical Properties of **1-Ethyl-3-methylimidazolium dicyanamide**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₁ N ₅	[1][2]
Molecular Weight	177.21 g/mol	[1][2][3]
Appearance	Colorless to Yellow Liquid	[4]
Melting Point	-21 °C	[1][2][5]
Density	1.101 g/cm ³ (at 26 °C)	[1][4]
Viscosity	16.8 mPa·s or cP (at 21 °C)	[1][2][5]
Flash Point	221 °C (429.8 °F) - closed cup	[6][7]
Solubility	Soluble in water, acetone, acetonitrile, and isopropanol. [4][7]	Not miscible with toluene and hexane.[1]
Conductivity	25.3 mS/cm (at 21 °C)	[1][2][5]
Electrochemical Window	3.0 V	[2][5]

Safety and Hazard Information

EMIM DCA is classified as harmful and an irritant. Adherence to safety protocols is essential when handling this substance.

Table 2: GHS Hazard Classification for **1-Ethyl-3-methylimidazolium dicyanamide**

Classification	Code	Description	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed.	[3] [8]
Skin Irritation	H315	Causes skin irritation.	[3] [8]
Skin Sensitisation	H317	May cause an allergic skin reaction.	[3] [9] [10]
Eye Irritation	H319	Causes serious eye irritation.	[3] [8]
Specific target organ toxicity - single exposure	H335	May cause respiratory irritation.	[3] [8]
Acute Aquatic Hazard	H402	Harmful to aquatic life.	[9]

Pictograms:

(Exclamation Mark)[\[3\]](#)[\[6\]](#)

Signal Word: Warning[\[6\]](#)[\[8\]](#)[\[10\]](#)

Precautionary Statements (Selected):

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[\[8\]](#)[\[9\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[9\]](#)[\[10\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of water.[\[9\]](#)[\[10\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[8\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[9\]](#)

Handling, Storage, and Emergency Procedures

Proper handling and storage are critical to ensure safety and maintain the integrity of the ionic liquid.

Table 3: Handling and Storage Recommendations

Aspect	Recommendation	Source(s)
Handling	Wear personal protective equipment (see Table 5). Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist. Ensure adequate ventilation.	[11]
Storage	Keep container tightly closed. Store in a cool, dry, and well-ventilated area. Store under an inert gas to protect from moisture. Recommended storage temperature is below +30°C.	[4][7][9][11]
Incompatible Materials	Strong oxidizing agents.	[10][11]
Hazardous Decomposition	High temperatures can generate corrosive gases/fumes of carbon dioxide, carbon monoxide, and nitrous gases (NO _x).	

Table 4: First Aid and Emergency Measures

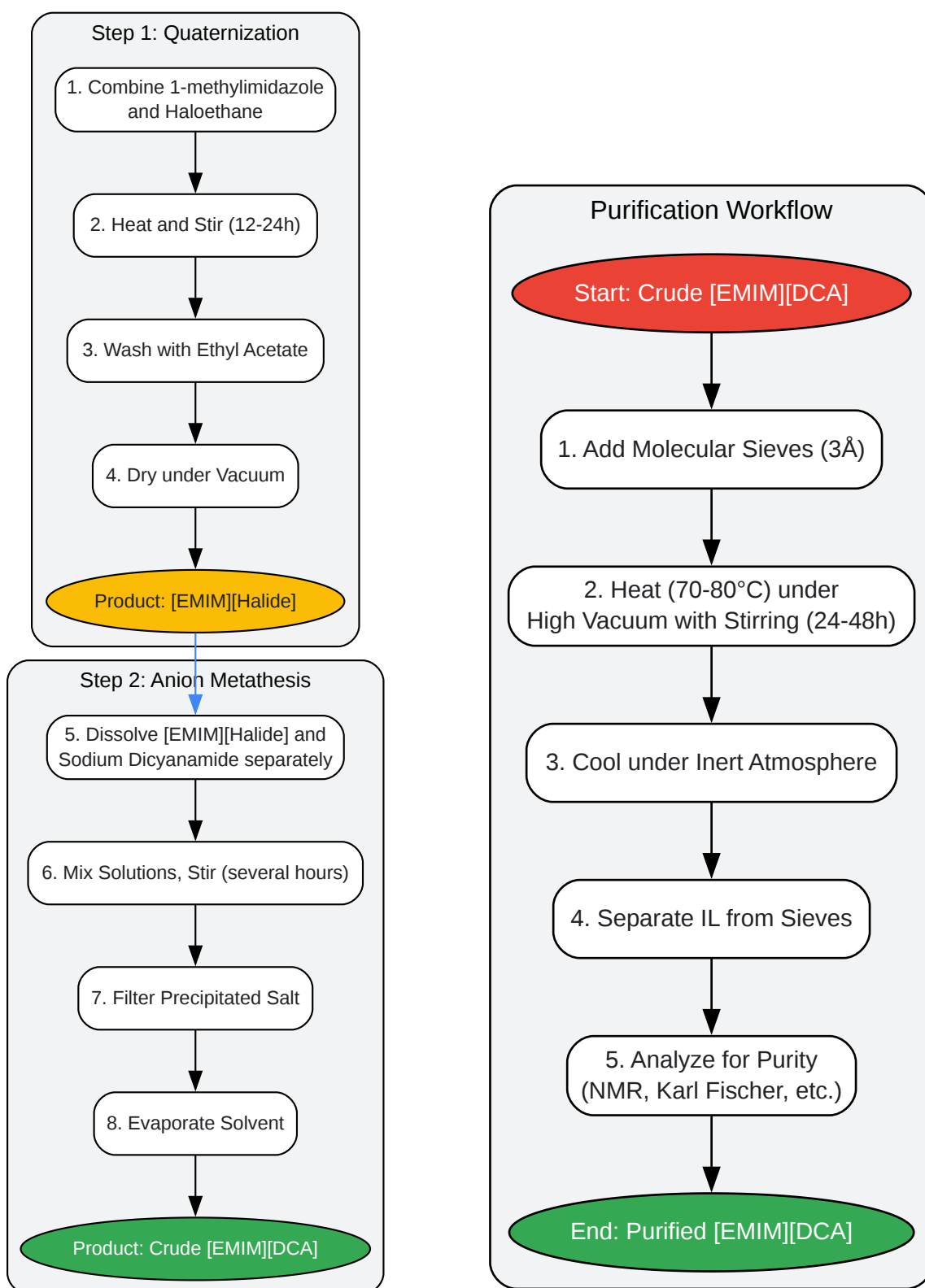
Exposure Route	First Aid Measure	Source(s)
Inhalation	Move the exposed person to fresh air. If respiratory problems persist, provide artificial respiration or oxygen and get medical attention.	[8][9]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water. If irritation or rash occurs, consult a physician.	[9][10]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.	[8][9]
Ingestion	Immediately rinse mouth and provide fresh air. Do not induce vomiting. Get medical attention immediately.	[8][9]
Fire Fighting	Use water spray, fog or mist, carbon dioxide (CO ₂), or dry chemical powder. Wear self-contained breathing apparatus.	[11]
Accidental Release	Do not let the product enter drains. Collect spillage with liquid-absorbent material (e.g., sand, Chemizorb®). Dispose of properly in sealed containers. Ventilate the area.	[9]

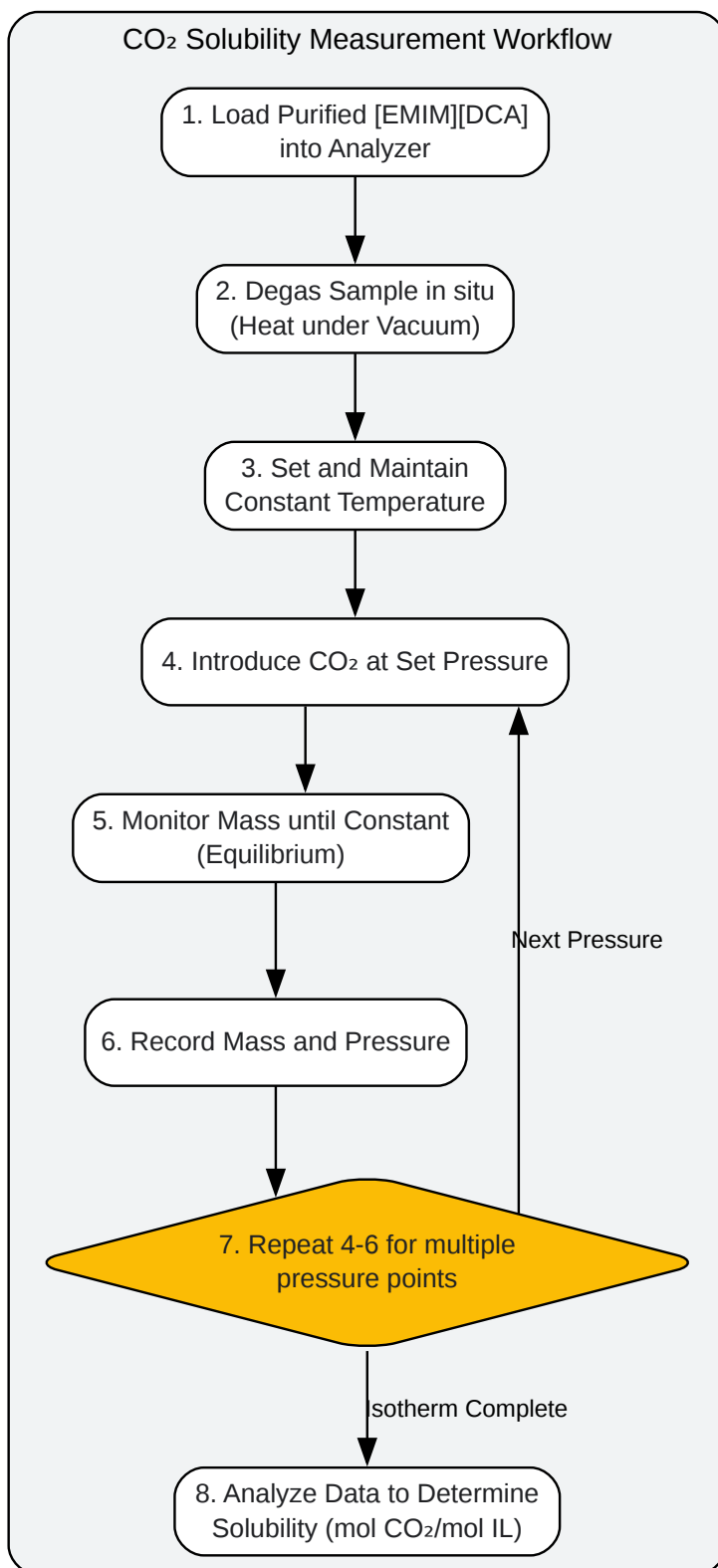
Table 5: Personal Protective Equipment (PPE)

Protection Type	Specification	Source(s)
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved.	[8]
Hand Protection	Handle with compatible chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use. Follow EU Directive 89/686/EEC and standard EN 374.	[8][9]
Skin/Body Protection	Impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.	[8]
Respiratory Protection	For nuisance exposures, use type P95 (US) or P1 (EU) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridges. Use respirators tested and approved under appropriate government standards.	[8]

Safety and Handling Workflow

The following diagram outlines the logical workflow for handling **1-Ethyl-3-methylimidazolium dicyanamide** safely.





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